

Personal protective equipment for handling Isradipine-d7

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Compound of Interest

Compound Name: Isradipine-d7

Cat. No.: B12386875

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Essential Safety and Handling Guide for Isradipine-d7

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Isradipine-d7**, a deuterated analog of the potent calcium channel blocker, Isradipine. Adherence to these procedures is essential to ensure personnel safety and minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

Isradipine is classified as a hazardous substance. While a specific Safety Data Sheet (SDS) for **Isradipine-d7** is not readily available, the hazards are presumed to be identical to those of Isradipine.

Key Hazards:

- Toxic if swallowed[1][2]
- Causes serious eye irritation[1][2]

- Very toxic to aquatic life with long-lasting effects[1][2]
- May cause damage to organs through prolonged or repeated exposure[2]

The following table summarizes the necessary personal protective equipment for handling **Isradipine-d7**.

Protection Type	Specific PPE	Standard	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended)	EN374 or equivalent	Protects against skin contact.[3] Double gloving is a best practice for handling potent compounds.
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles	OSHA 29 CFR 1910.133 or European Standard EN166	Prevents eye irritation from airborne particles.[4]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes	N/A	Prevents accidental skin exposure.[4]
Respiratory Protection	Required when handling powder outside of a ventilated enclosure	NIOSH approved respirator	Protects against inhalation of toxic dust particles.

Detailed Experimental Protocols

Due to the toxic nature of **Isradipine-d7**, all handling of the solid compound must be performed within a certified chemical fume hood or a ventilated balance enclosure to minimize the risk of inhalation.

Weighing of Solid Isradipine-d7

This protocol is designed to prevent the generation and dispersal of airborne powder.

Materials:

- **Isradipine-d7** solid
- Anti-static weigh boat or glassine paper
- Spatula
- Pre-labeled sealable container (e.g., vial with a screw cap)
- Analytical balance inside a chemical fume hood or ventilated balance enclosure

Procedure:

- **Preparation:** Ensure the chemical fume hood or ventilated balance enclosure is functioning correctly. Don personal protective equipment (PPE) as outlined in the table above.
- **Tare the Container:** Place the empty, pre-labeled sealable container on the analytical balance and tare it.
- **Transfer to Fume Hood:** Move the tared container and the stock bottle of **Isradipine-d7** into the chemical fume hood.
- **Weighing:** Carefully transfer the desired amount of **Isradipine-d7** from the stock bottle to the tared container using a clean spatula. Avoid any actions that could create dust.
- **Seal and Re-weigh:** Securely close the container with the weighed **Isradipine-d7**.
- **Decontamination:** Wipe the spatula and any potentially contaminated surfaces within the fume hood with a suitable solvent (e.g., 70% ethanol) and a disposable wipe. Dispose of the wipe as hazardous waste.
- **Final Weighing:** Re-weigh the sealed container to obtain the precise mass of the transferred compound.^[5]
- **Cleanup:** Remove gloves and dispose of them as hazardous waste. Wash hands thoroughly with soap and water.



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Diagram 1: Workflow for Weighing Solid **Isradipine-d7**

Preparation of **Isradipine-d7** Solution

This protocol outlines the safe preparation of a stock solution from the pre-weighed solid.

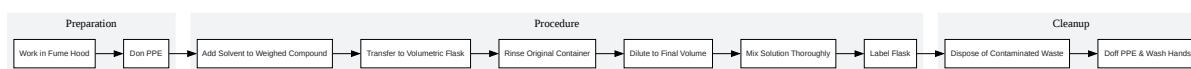
Materials:

- Sealed container with weighed **Isradipine-d7**
- Appropriate solvent (e.g., DMSO, Ethanol)
- Volumetric flask
- Pipettes and pipette tips
- Vortex mixer or sonicator

Procedure:

- Preparation: Work within a chemical fume hood. Ensure all necessary PPE is worn.
- Solvent Addition: Add a small amount of the chosen solvent to the sealed container with the pre-weighed **Isradipine-d7** to dissolve the compound.
- Transfer to Volumetric Flask: Carefully transfer the resulting solution to the appropriate volumetric flask.
- Rinse: Rinse the original container with additional solvent multiple times, transferring the rinsate to the volumetric flask to ensure a complete transfer of the compound.

- **Dilute to Volume:** Add the solvent to the volumetric flask until the meniscus reaches the calibration mark.
- **Mix Thoroughly:** Cap the volumetric flask and mix the solution thoroughly by inversion. A vortex mixer or sonicator can be used to ensure complete dissolution.
- **Labeling:** Clearly label the volumetric flask with the compound name, concentration, solvent, and date of preparation.
- **Cleanup:** Dispose of all contaminated materials (e.g., pipette tips, wipes) as hazardous waste. Remove and dispose of gloves and wash hands thoroughly.



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Diagram 2: Workflow for **Isradipine-d7** Solution Preparation

Disposal Plan

All **Isradipine-d7** waste is considered hazardous and must be disposed of according to institutional and local regulations.^[6] Do not dispose of **Isradipine-d7** down the drain or in the regular trash.^[6]

Waste Type	Disposal Container	Disposal Procedure
Solid Waste	Labeled, sealed hazardous waste container	Collect all unused solid Isradipine-d7, contaminated weigh boats, and wipes in a dedicated, clearly labeled hazardous waste container.
Liquid Waste	Labeled, sealed hazardous waste container for organic solvents	Collect all solutions containing Isradipine-d7 and any solvent used for rinsing in a designated hazardous waste container.
Contaminated PPE	Labeled hazardous waste bag	All disposable PPE, including gloves, lab coats, and any other contaminated items, should be placed in a designated hazardous waste bag for incineration.

Emergency Procedures

Spill:

- Evacuate the immediate area and alert others.
- If the spill is large, contact your institution's Environmental Health and Safety (EHS) department.
- For small spills, wear appropriate PPE (including respiratory protection if it is a powder) and cover the spill with an absorbent material.
- Carefully collect the absorbed material and place it in a sealed, labeled hazardous waste container.
- Clean the spill area with a suitable solvent and dispose of all cleaning materials as hazardous waste.

Exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[7]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[7]
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[7]
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.[8]

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. Isradipine - Safety Data Sheet [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. ehso.emory.edu [ehso.emory.edu]
- 6. Pharmaceutical Waste - Environmental Health & Safety - University of Delaware [www1.udel.edu]
- 7. cleanchemlab.com [cleanchemlab.com]
- 8. abmole.com [abmole.com]
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